

Application Notes and Protocols for PF-945863 in Human Liver Cytosol Studies

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Compound of Interest

Compound Name: PF-945863

Cat. No.: B15560220

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Introduction

PF-945863 is a xenobiotic compound that has been identified as a substrate for cytosolic enzymes, particularly aldehyde oxidase (AO). Understanding the metabolic fate of **PF-945863** in the human liver is crucial for predicting its pharmacokinetic profile, potential drug-drug interactions, and overall safety. Human liver cytosol preparations provide a valuable in vitro model system to investigate the metabolism of compounds like **PF-945863**, as they contain a rich complement of cytosolic enzymes, including aldehyde oxidase.

These application notes provide detailed protocols for utilizing **PF-945863** in human liver cytosol studies, focusing on metabolic stability and enzyme activity assays.

Data Presentation

The following table summarizes the known quantitative data for **PF-945863**'s metabolism in human liver cytosol.

Parameter	Value	Reference
In Vitro Intrinsic Clearance (CL _{int})	35 mL/min/kg	[1]

Signaling Pathways and Experimental Workflows

Aldehyde Oxidase (AO) Mediated Metabolism of PF-945863

Aldehyde oxidase, a cytosolic molybdo-flavoenzyme, is a key enzyme in the metabolism of **PF-945863**.^[1] The general mechanism involves the oxidation of the substrate. The following diagram illustrates the metabolic pathway.

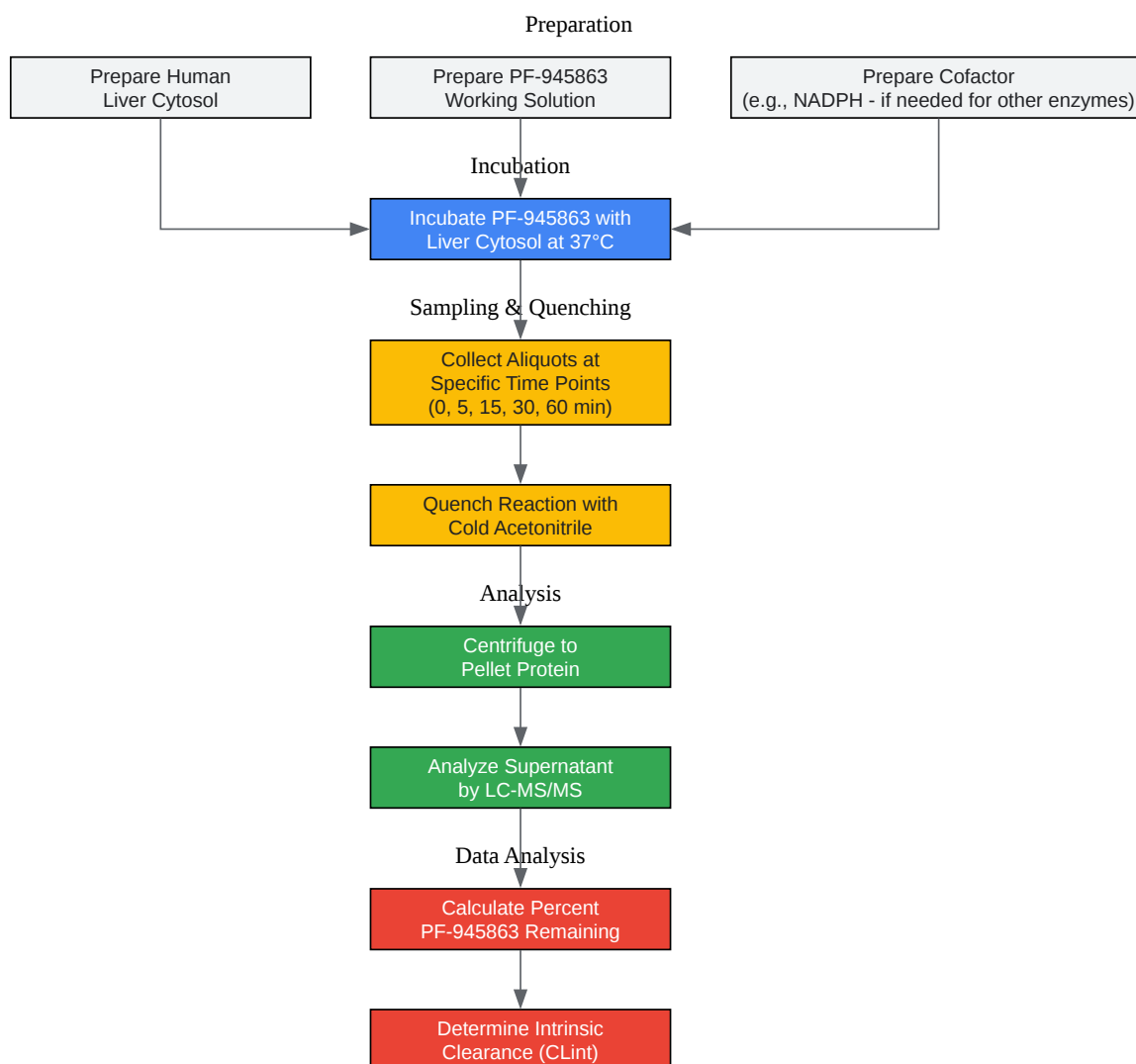


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Caption: Metabolic conversion of **PF-945863** by Aldehyde Oxidase.

Experimental Workflow for Metabolic Stability Assay

The following workflow outlines the key steps in determining the metabolic stability of **PF-945863** in human liver cytosol.



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References

- 1. Aldehyde Oxidase Stability Assay | Domainex [domainex.co.uk]
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